

An In-Depth Technical Guide to Diazene-1,2-diylbis(morpholinomethanone)

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Diazene-1,2-diylbis(morpholinomethanone)

Cat. No.: B089284

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Chemical Identity and Properties

IUPAC Name: (NE)-N-(morpholine-4-carbonylimino)morpholine-4-carboxamide[1]

Synonyms: Azodicarboxylic dimorpholide, Azodicarboxylic bismorpholide[2]

CAS Number: 10465-82-4

Molecular Formula: C₁₀H₁₆N₄O₄[1]

Molecular Weight: 256.26 g/mol [2]

This technical guide provides a comprehensive overview of **Diazene-1,2-diylbis(morpholinomethanone)**, a versatile reagent in organic synthesis with emerging relevance in medicinal chemistry. This document details its chemical properties, synthesis, and key applications, with a focus on its role in disulfide bond formation and its utility in the synthesis of pharmacologically relevant molecules.

Physicochemical Properties

A summary of the key physicochemical properties of **Diazene-1,2-diylbis(morpholinomethanone)** is presented in Table 1. This data is essential for its handling,

storage, and application in experimental settings.

Property	Value	Reference
Appearance	Yellow to dark yellow powder or crystals	[2]
Melting Point	141-143 °C	[2]
Assay	≥98.0% (N)	[2]
Solubility	Effective in polar solvents (e.g., water)	[2]

Synthesis and Experimental Protocols

While a detailed, step-by-step synthesis protocol from a peer-reviewed source is not readily available in the public domain, the general synthetic approach involves the oxidation of a hydrazine precursor. The logical workflow for its synthesis is outlined below.

Synthetic Workflow

The synthesis of **Diazene-1,2-diylbis(morpholinomethanone)** is typically achieved through the oxidation of 1,2-bis(morpholinocarbonyl)hydrazine. This precursor is formed by the reaction of morpholine with a suitable carbonyl source, followed by treatment with hydrazine. The subsequent oxidation of the hydrazine derivative yields the final product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diazene-1,2-diylbis(morpholinomethanone) | C₁₀H₁₆N₄O₄ | CID 6087454 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Azodicarboxylic dimorpholide = 98.0 N 10465-82-4 [sigmaaldrich.com]

- To cite this document: BenchChem. [An In-Depth Technical Guide to Diazene-1,2-diylbis(morpholinomethanone)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089284#diazene-1-2-diylbis-morpholinomethanone-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com